

1,3-Adamantanedimethanol chemical properties and structure

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Compound of Interest

Compound Name: 1,3-Adamantanedimethanol

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An In-depth Technical Guide to **1,3-Adamantanedimethanol**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Adamantanedimethanol (CAS No: 17071-62-4) is a unique, diamondoid compound characterized by a rigid, three-dimensional adamantane core functionalized with two primary hydroxymethyl groups. This distinct architecture imparts exceptional thermal stability, high lipophilicity, and predictable steric properties, making it a valuable building block in medicinal chemistry and materials science.^[1] Its cage-like structure provides a robust scaffold that can enhance the pharmacokinetic profiles of drug candidates by shielding adjacent functional groups from metabolic degradation.^[1] Furthermore, its bifunctionality allows for its use as a versatile precursor in the synthesis of polymers, covalent organic frameworks (COFs), and advanced optical materials.^[1] This guide provides a comprehensive overview of the chemical properties, structural details, and synthetic routes of **1,3-Adamantanedimethanol**.

Chemical Structure and Identification

The structure of **1,3-Adamantanedimethanol** consists of a tricyclic adamantane cage with two methylene bridges at the 1 and 3 positions, each terminating in a primary alcohol. This symmetrical and strain-free arrangement is responsible for its notable stability.^{[1][2]}

Table 1: Structural and Identification Data for **1,3-Adamantanedimethanol**

| Identifier | Value |
|-------------------|--|
| IUPAC Name | (Adamantane-1,3-diyl)dimethanol |
| CAS Number | 17071-62-4 |
| Molecular Formula | C ₁₂ H ₂₀ O ₂ |
| Molecular Weight | 196.29 g/mol |
| SMILES | OCCc1cc2cc(CO)cc(c1)c2 |
| InChI | InChI=1S/C12H20O2/c13-7-11-1-9-2-10(6-11)4-12(8-14,3-9)5-11/h9-10,13-14H,1-8H2 |
| Synonyms | Adamantane-1,3-diylmethanol, 1,3-Bis(hydroxymethyl)adamantane |

Physicochemical Properties

The physical and chemical properties of **1,3-Adamantanedimethanol** are largely dictated by its rigid adamantane core and the presence of two polar hydroxyl groups.

Table 2: Physicochemical Properties of **1,3-Adamantanedimethanol**

| Property | Value | Reference(s) |
|---------------|---------------------------------------|--------------|
| Appearance | White crystalline solid | - |
| Melting Point | 180.5 - 182 °C | [3] |
| Boiling Point | 320.4 °C at 760 mmHg | [3] |
| Density | 1.368 g/cm ³ | [3] |
| Flash Point | 158.5 °C | [3] |
| Solubility | Soluble in water and organic solvents | - |
| LogP | 1.06240 | - |

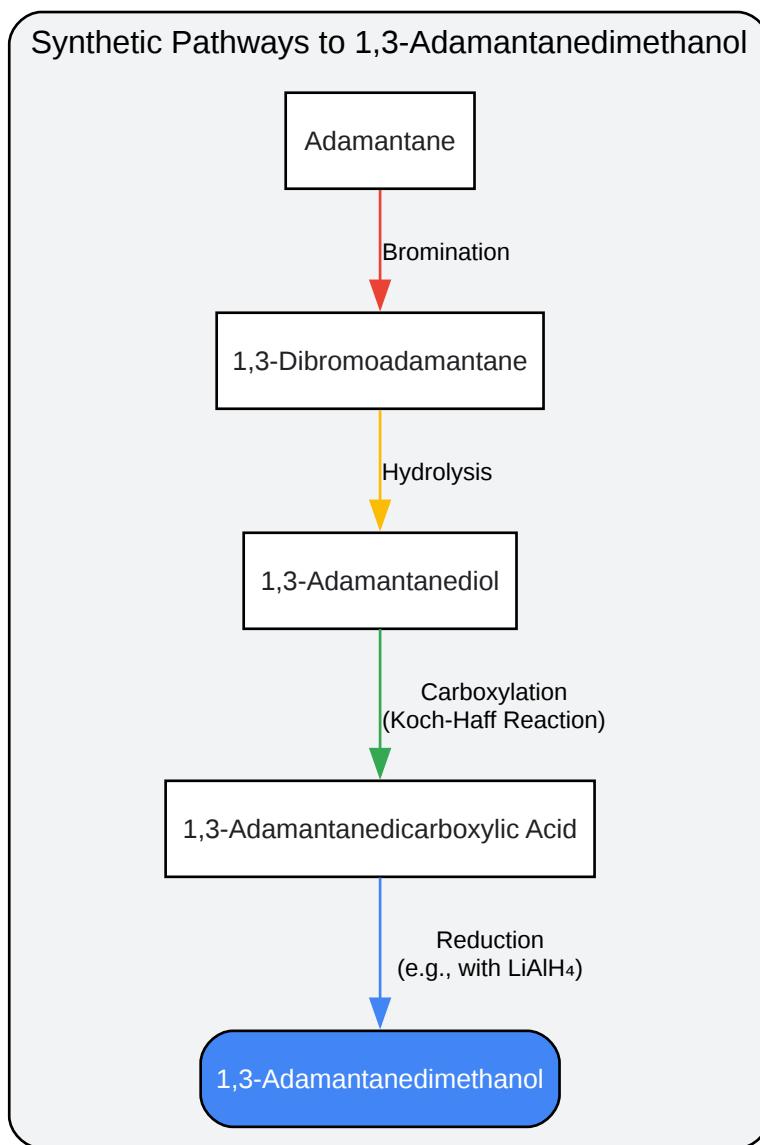
Spectroscopic Characterization

While specific spectra for **1,3-Adamantanedimethanol** are not readily available in public databases, its structure allows for the prediction of characteristic spectroscopic features.

- ^1H NMR: The proton NMR spectrum is expected to show complex multiplets for the adamantane cage protons. The protons of the two CH_2 groups attached to the hydroxyls would likely appear as a distinct signal, and the hydroxyl protons would present as a broad singlet, the chemical shift of which is dependent on solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum would be characterized by signals corresponding to the non-equivalent carbons of the adamantane cage and a prominent signal for the two equivalent hydroxymethyl carbons ($-\text{CH}_2\text{OH}$). The quaternary carbons at positions 1 and 3 would also be identifiable. Studies on 1,3-disubstituted adamantanes confirm that the chemical shifts can be predicted with good accuracy based on additivity rules.^[4]
- IR Spectroscopy: The infrared spectrum will be dominated by a strong, broad absorption band in the region of $3200\text{-}3600\text{ cm}^{-1}$ corresponding to the O-H stretching of the alcohol groups.^[5] Characteristic C-H stretching vibrations for the adamantane cage will appear just below 3000 cm^{-1} .^[5] A prominent C-O stretching band is expected around $1000\text{-}1050\text{ cm}^{-1}$.^[5]
- Mass Spectrometry: The mass spectrum would show the molecular ion peak (M^+) at m/z 196. Subsequent fragmentation would likely involve the loss of water (H_2O) and the hydroxymethyl groups ($-\text{CH}_2\text{OH}$).

Synthesis and Reactivity

1,3-Adamantanedimethanol is a versatile intermediate whose primary alcohol groups can undergo a variety of chemical transformations, including esterification, etherification, oxidation, and halogenation.^[2]



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Synthetic overview for **1,3-Adamantanedimethanol**.

Experimental Protocol: Synthesis via Reduction of 1,3-Adamantanedicarboxylic Acid

This protocol describes a general method for the synthesis of **1,3-Adamantanedimethanol** by the reduction of 1,3-Adamantanedicarboxylic acid, which can be synthesized from 1,3-adamantanediol.^[6]

Step 1: Synthesis of 1,3-Adamantanedicarboxylic Acid^[6]^[7]

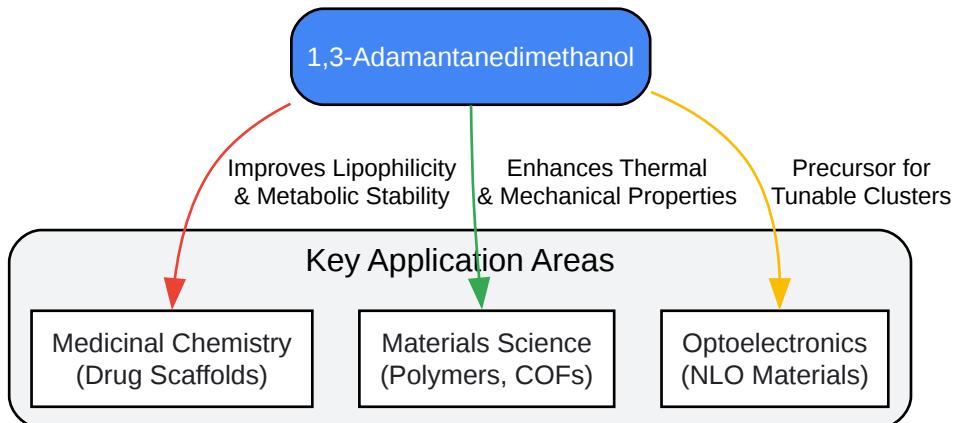
- To a three-necked flask equipped with a stirrer, add 1,3-adamantanediol and concentrated sulfuric acid.
- Under rapid stirring, slowly add formic acid dropwise over 2-5 hours.
- Continue stirring for an additional 20-30 minutes after the addition is complete. A white solid will precipitate.
- Pour the reaction mixture onto crushed ice and filter the precipitate.
- Wash the crude product with water.
- Recrystallize the solid from ethanol to yield pure 1,3-adamantanedicarboxylic acid.

Step 2: Reduction to **1,3-Adamantanediol**

- In a dry, nitrogen-purged round-bottom flask, suspend lithium aluminum hydride (LiAlH_4) in anhydrous tetrahydrofuran (THF).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of 1,3-adamantanedicarboxylic acid in anhydrous THF to the LiAlH_4 suspension.
- After the addition is complete, allow the mixture to warm to room temperature and then reflux for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture back to 0 °C and cautiously quench the excess LiAlH_4 by the sequential slow addition of water, followed by 15% aqueous sodium hydroxide, and then more water.
- Filter the resulting aluminum salts and wash the filter cake thoroughly with THF.
- Combine the filtrate and washes, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **1,3-Adamantanediol**.
- Purify the product by recrystallization or column chromatography.

Applications in Research and Development

The unique structural features of **1,3-Adamantanedimethanol** make it a valuable component in several areas of chemical research and development.



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Applications of **1,3-Adamantanedimethanol**.

- Medicinal Chemistry: The adamantane scaffold is highly lipophilic, which can enhance the ability of drug molecules to cross cell membranes. Its rigid structure can lock in specific conformations and provide metabolic stability, improving the pharmacokinetic profile of a drug candidate.^[1] The two hydroxyl groups serve as handles for further functionalization to create novel therapeutic agents, including antiviral and central nervous system-targeting drugs.^[2]
- Materials Science: As a bifunctional monomer, it is used in the synthesis of high-performance polymers. The rigid adamantane unit incorporated into a polymer backbone can significantly increase the glass transition temperature and thermal stability of the material.^[1] It is also a key precursor for constructing Covalent Organic Frameworks (COFs) with well-defined pore sizes and enhanced adsorption capacities.^[1]
- Optoelectronics: **1,3-Adamantanedimethanol** serves as a building block for adamantane-type clusters with tunable optoelectronic properties. These hybrid materials have shown potential in nonlinear optical (NLO) applications, such as second-harmonic generation (SHG).^[1]

Conclusion

1,3-Adamantanedimethanol is a compound of significant interest due to its unique combination of a rigid, stable core and reactive functional groups. Its utility as a molecular building block in both drug discovery and materials science is well-established. This guide has provided a summary of its core chemical and structural properties, offering a foundation for researchers and professionals working with this versatile diamondoid.

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